

Technical Support Center: Penetrant System Sensitivity Troubleshooting with TAM Panels

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Compound of Interest

Compound Name: ON 146040

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing TAM (Test Article for Measurement) panels to monitor and troubleshoot the sensitivity of their liquid penetrant inspection systems.

Frequently Asked Questions (FAQs)

Q1: What is a TAM panel and what is its primary purpose?

A TAM panel is a standardized test piece used to verify the performance of a liquid penetrant inspection system.^{[1][2][3]} It is typically a stainless steel plate, half of which is chrome-plated and contains five "starburst" crack patterns of progressively smaller sizes.^{[4][5][6]} The other half is grit-blasted to a specific roughness to evaluate the penetrant's background characteristics.^{[4][6]} Its main purpose is to provide a consistent method for daily system performance checks, ensuring that the penetrant materials, equipment, and processing parameters are functioning correctly.^{[4][7][8]} It is a tool for monitoring for sudden changes in the system, not for quantifying penetrant sensitivity.^[4]

Q2: How is a baseline established for a TAM panel?

A baseline is established by processing a new TAM panel with fresh, unused penetrant, emulsifier (if applicable), and developer according to the production line's standard operating procedures.^{[1][4]} A high-quality, full-size color photograph of the resulting indications should be

taken to serve as the reference for all future daily checks.[1][9][10] This baseline is unique to each specific panel and set of materials.[1]

Q3: How often should a TAM panel be used and recalibrated?

A TAM panel should be used for a system performance check at the beginning of each work shift or daily.[7][8] It is also recommended to perform a check whenever there is a change in materials, after system maintenance, or if there is any suspicion that the system is not performing correctly.[8] Annual recalibration of the TAM panel is a common recommendation to ensure the integrity of the induced cracks.[6][7][11]

Q4: What are the expected indications for different penetrant sensitivity levels?

While there is no industry-wide standard for the exact number of indications that should appear for a given sensitivity level, general guidelines exist.[1] The number of visible starbursts is a rough indicator of the penetrant system's performance.

Penetrant Sensitivity Level	Expected Number of Visible Starburst Indications
Ultra-High Sensitivity (e.g., Level 4)	All five indications should be visible.[4]
High Sensitivity (e.g., Level 3)	Four, and occasionally five, indications should be visible.[4][7]
Medium Sensitivity (e.g., Level 2)	Two to three of the largest indications should be visible.[4][7]

Note: These are general guidelines. Always compare the daily results to the baseline established for that specific TAM panel and penetrant system.[1]

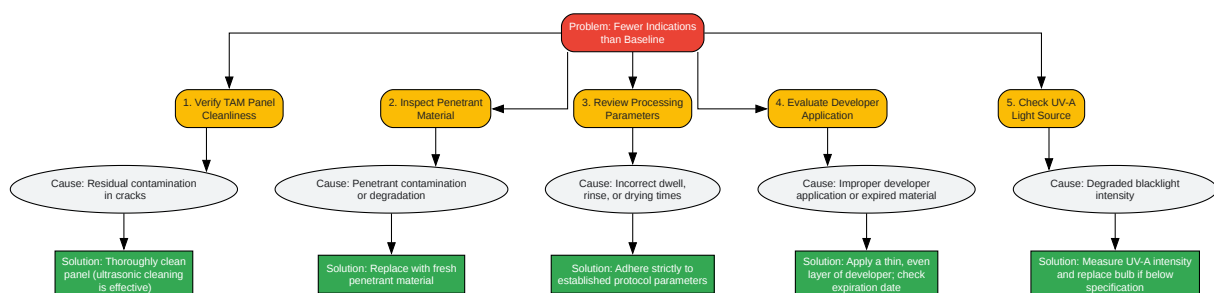
Troubleshooting Guide

This guide addresses common issues encountered when using a TAM panel to assess penetrant system sensitivity.

Issue 1: Fewer starburst indications are visible compared to the baseline.

This is a common problem that suggests a decrease in the penetrant system's sensitivity.

Troubleshooting Workflow for Reduced Indications



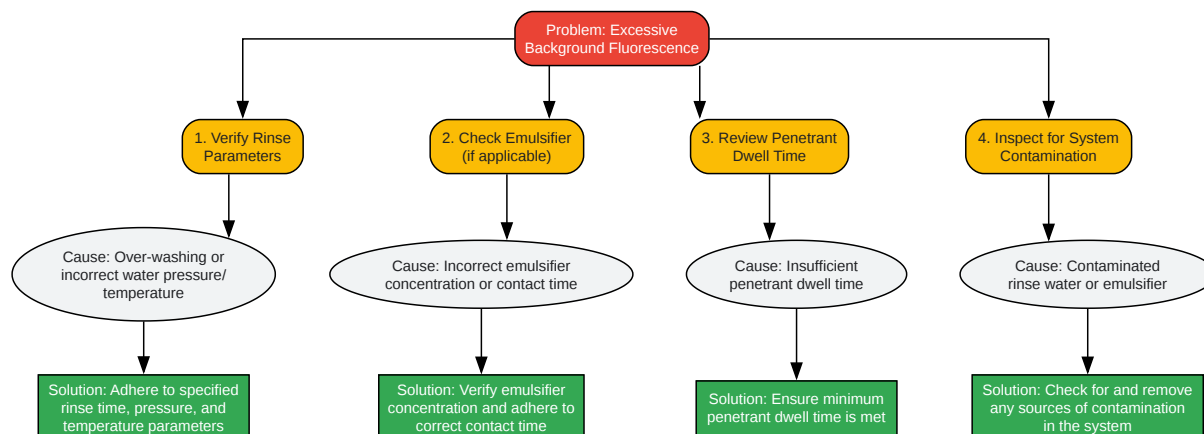
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Caption: Troubleshooting logic for fewer than expected indications.

Issue 2: Excessive fluorescent background on the grit-blasted side of the TAM panel.

A high level of background fluorescence can mask indications and indicates a problem with the penetrant removal or cleaning process.

Troubleshooting Workflow for Excessive Background



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Caption: Troubleshooting logic for excessive background fluorescence.

Experimental Protocols

Standard Protocol for TAM Panel System Performance Check

This protocol outlines the key steps for using a TAM panel to monitor the performance of a liquid penetrant system.

- Pre-Cleaning and Verification:
 - Thoroughly clean the TAM panel to remove any residual penetrant or developer from previous tests. Ultrasonic cleaning in a suitable solvent (e.g., acetone or isopropyl alcohol) is highly effective.[6][7]
 - Ensure the panel is completely dry before applying penetrant.[7][12] This can be achieved by air drying or using a drying oven at a controlled temperature (e.g., 60-70°C for 15

minutes).[12]

- Before applying penetrant, inspect the clean, dry panel under a UV-A light source to confirm that it is free of any fluorescent indications.[8]
- Penetrant Application and Dwell Time:
 - Apply the penetrant to the entire surface of the TAM panel using the same method as for production parts (e.g., immersion, spray, brush).[6][7]
 - Allow the penetrant to dwell for the time specified in your standard operating procedure.[6][9] Ensure the minimum dwell time is met.[7]
- Excess Penetrant Removal:
 - Remove the excess penetrant using the appropriate method for your system (e.g., water wash, emulsifier, solvent wipe).[6]
 - For water-washable penetrants, control the water pressure (typically <40 psi), temperature, and spray distance (e.g., at least 30 cm) to prevent over-washing.[9]
 - If using a post-emulsifiable system, apply the emulsifier for the specified contact time before rinsing.[5]
- Drying:
 - Dry the panel completely after penetrant removal. A drying oven at a temperature not exceeding 71°C is commonly used.[9]
- Developer Application:
 - Apply a thin, even layer of developer to the panel surface.[9]
 - Allow for the specified development time (typically 5-10 minutes) before inspection.[6][11]
- Inspection and Evaluation:

- Inspect the panel in a darkened area under a UV-A light source with a minimum intensity of 1000 $\mu\text{W}/\text{cm}^2$.[\[13\]](#)
- Compare the number and brightness of the visible starburst indications to the baseline photograph for that specific panel.[\[9\]](#)
- Examine the grit-blasted side for any excessive background fluorescence.
- Record the results in a log to track system performance over time.[\[7\]](#)
- Post-Cleaning and Storage:
 - Clean the TAM panel immediately after use to prevent penetrant and developer from setting in the cracks.[\[4\]](#)
 - Store the clean, dry panel in its protective case or submerged in a solvent like acetone or isopropyl alcohol.[\[6\]](#)[\[12\]](#)

Key Processing Parameters

Maintaining tight control over processing parameters is critical for consistent and reliable TAM panel results.

Parameter	Typical Specification	Rationale
UV-A Light Intensity	$\geq 1000 \mu\text{W}/\text{cm}^2$ at the inspection surface	Ensures adequate fluorescence of indications for reliable detection.[13]
Ambient White Light	≤ 2 foot-candles (21.5 lux)	Prevents white light from interfering with the visibility of fluorescent indications.[13]
Water Rinse Pressure	< 40 psi	Higher pressures can wash penetrant out of the defects.[9]
Water Rinse Temperature	Controlled (e.g., $25^\circ\text{C} \pm 5^\circ\text{C}$)	Temperature affects the viscosity of the penetrant and the effectiveness of the rinse. [4]
Drying Oven Temperature	$\leq 71^\circ\text{C}$	Higher temperatures can dry the penetrant in the defects, preventing it from bleeding out. [9]
Developer Dwell Time	5 - 10 minutes	Allows sufficient time for the developer to draw the penetrant out of the defects to form visible indications.[6][11]

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